

An In-depth Technical Guide on the Structure and Function of Noradrenaline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-1-(3,4-dihydroxyphenyl)ethanone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, physiological function, and molecular mechanisms of noradrenaline. It includes detailed signaling pathways, a summary of quantitative receptor binding data, and a standard experimental protocol for its study, designed for professionals in the fields of pharmacology, neuroscience, and drug development.

Noradrenaline: Structure and Chemical Properties

Noradrenaline, also known as norepinephrine, is an organic chemical in the catecholamine family that functions in the brain and body as a hormone and a neurotransmitter.^[1] Its chemical structure is fundamental to its biological activity.

Structurally, noradrenaline is a phenethylamine.^[1] The molecule consists of a catechol moiety—a benzene ring with two adjacent hydroxyl groups—and an ethylamine side chain with a hydroxyl group on the beta-carbon.^{[1][2]} The International Union of Pure and Applied Chemistry (IUPAC) name for noradrenaline is (R)-4-(2-amino-1-hydroxyethyl)benzene-1,2-diol.^[1] The presence of the catechol group and the amine group are critical for its interaction with adrenergic receptors. The "nor-" prefix signifies that it is the demethylated analogue of adrenaline (epinephrine).^[3]

Property	Value
IUPAC Name	(R)-4-(2-amino-1-hydroxyethyl)benzene-1,2-diol[1]
Molecular Formula	C ₈ H ₁₁ NO ₃ [4]
Family	Catecholamine, Phenethylamine
Key Features	Catechol ring, Ethylamine side chain, β-hydroxyl group[1][2]

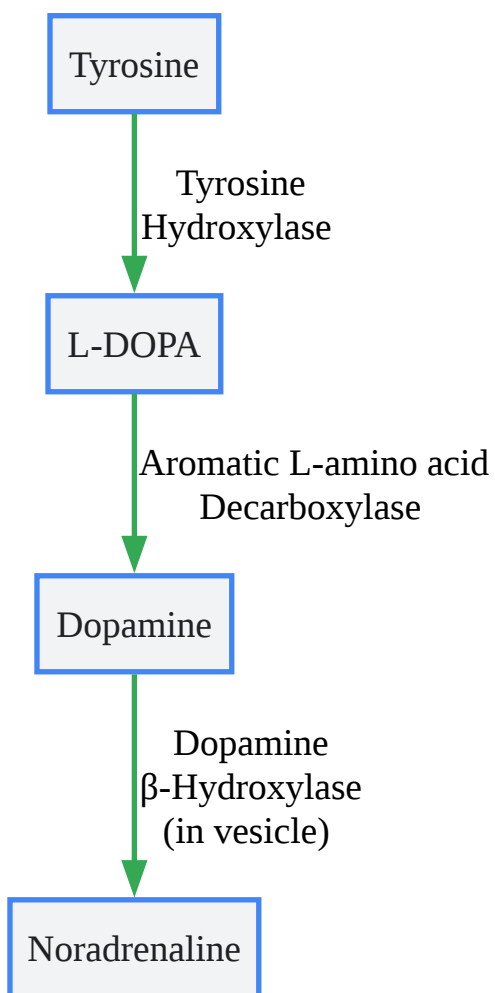
Biosynthesis of Noradrenaline

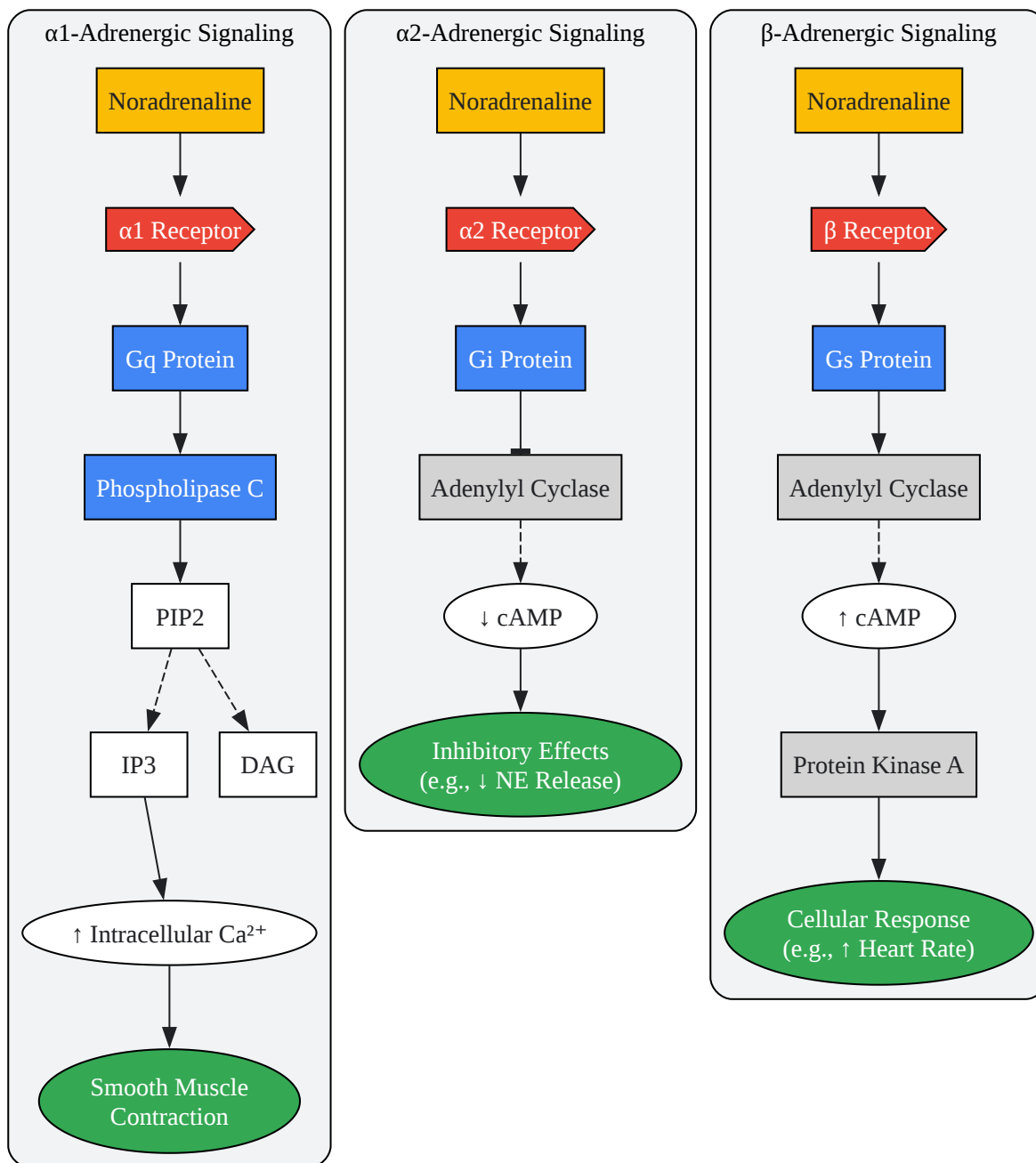
Noradrenaline is synthesized from the amino acid tyrosine through a series of enzymatic steps. This process primarily occurs in the adrenal medulla and the postganglionic neurons of the sympathetic nervous system.[1] In the central nervous system, the locus coeruleus is the principal site of noradrenaline production.[1][5][6]

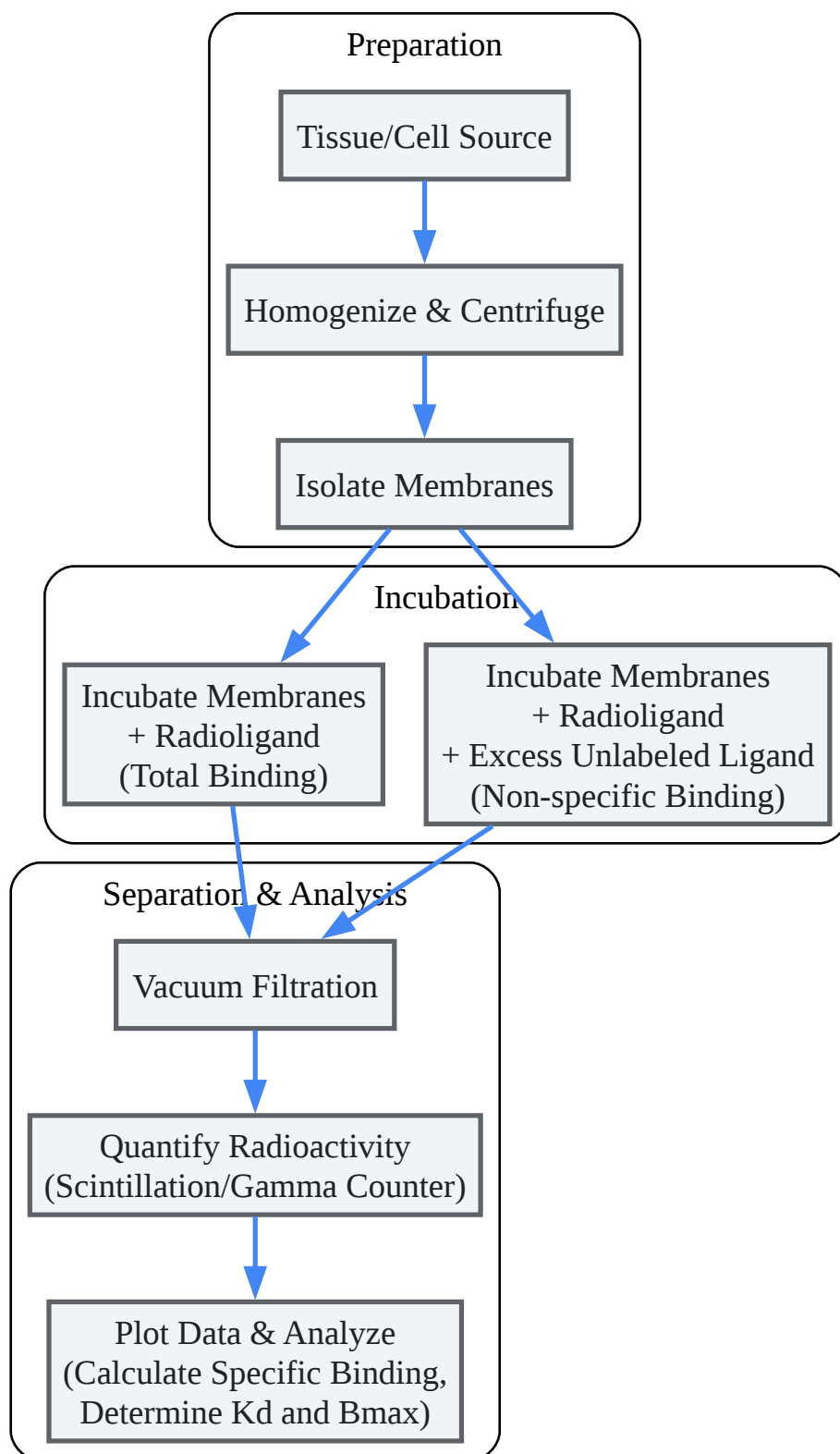
The biosynthetic pathway is as follows:

- Tyrosine to L-DOPA: The process begins with the amino acid tyrosine, which is hydroxylated by the enzyme tyrosine hydroxylase to form dihydroxyphenylalanine (L-DOPA). This is the rate-limiting step in catecholamine synthesis.[5][7][8]
- L-DOPA to Dopamine: L-DOPA is then decarboxylated by the enzyme aromatic L-amino acid decarboxylase (AADC) to produce dopamine.[5][7][8][9]
- Dopamine to Noradrenaline: Dopamine is actively transported into synaptic vesicles.[5][9] Inside these vesicles, the enzyme dopamine β-hydroxylase (also known as dopamine β-monooxygenase) catalyzes the hydroxylation of dopamine to form noradrenaline.[1][5][7][8][9]

In some cells, noradrenaline can be further converted to adrenaline by the enzyme phenylethanolamine-N-methyl transferase.[5]







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- To cite this document: BenchChem. [An In-depth Technical Guide on the Structure and Function of Noradrenaline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1212930#noradrenaline-structure-and-function]

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